

Preparation of Antipain Dihydrochloride Stock Solution: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antipain (dihydrochloride)

Cat. No.: B8143648

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antipain dihydrochloride is a reversible protease inhibitor of microbial origin, isolated from various species of Actinomycetes.[1] It exhibits broad inhibitory activity against serine and cysteine proteases, including trypsin, papain, and cathepsins A and B.[1][2] Its mechanism of action involves the formation of a hemiacetal adduct between its aldehyde group and the active site serine of the protease.[3][4] Due to its protective effects against proteolytic degradation, Antipain is a crucial component in various experimental procedures, including protein extraction and purification, cell culture, and in vivo studies.[5][6][7] This document provides detailed protocols for the preparation, storage, and handling of Antipain dihydrochloride stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for Antipain dihydrochloride.

Property	Value	References
Molecular Formula	$C_{27}H_{44}N_{10}O_6 \cdot 2HCl$	[3][8][9]
Molecular Weight	677.62 g/mol	[3][6][8]
Appearance	White to off-white solid/powder	[4]
Solubility		
Water	Up to 50 mg/mL	[4][5]
DMSO	Up to 20 mg/mL	[5]
Methanol	Up to 20 mg/mL	[5]
Ethanol	Sparingly soluble	[5]
Recommended Working Concentration	1 - 100 μ M (typically 50 μ g/mL)	[4]
Storage (Powder)	-20°C, protected from light and moisture	[4]
Storage (Stock Solution)	-20°C for up to 1 month	[1][5]
Storage (Dilute/Working Solution)	On ice for a single day	[1][5]

Experimental Protocol: Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of Antipain dihydrochloride in sterile, nuclease-free water.

Materials:

- Antipain dihydrochloride powder
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes

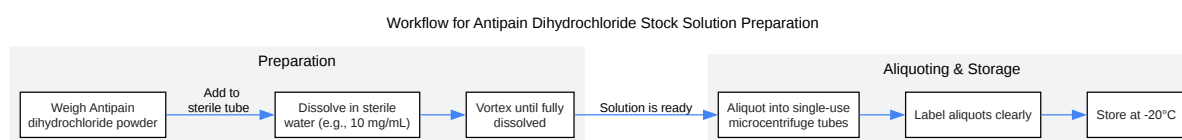
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Aseptic Technique: Perform all steps in a clean, designated workspace, such as a laminar flow hood, to maintain sterility.
- Weighing: Carefully weigh the desired amount of Antipain dihydrochloride powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of the powder.
- Solubilization:
 - Add the weighed Antipain dihydrochloride to a sterile microcentrifuge tube.
 - Using a calibrated micropipette, add the appropriate volume of sterile, nuclease-free water to the tube. For a 10 mg/mL solution, add 1 mL of water to 10 mg of powder.
 - Gently vortex the tube until the powder is completely dissolved. The solution should be clear to slightly hazy and yellow.[\[5\]](#)[\[10\]](#)
- Aliquoting:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the inhibitor. [\[1\]](#)
- Labeling and Storage:
 - Clearly label each aliquot with the name of the compound ("Antipain dihydrochloride"), the concentration (10 mg/mL), the date of preparation, and your initials.
 - Store the aliquots at -20°C. The stock solution is stable for approximately one month when stored at this temperature.[\[1\]](#)[\[5\]](#)

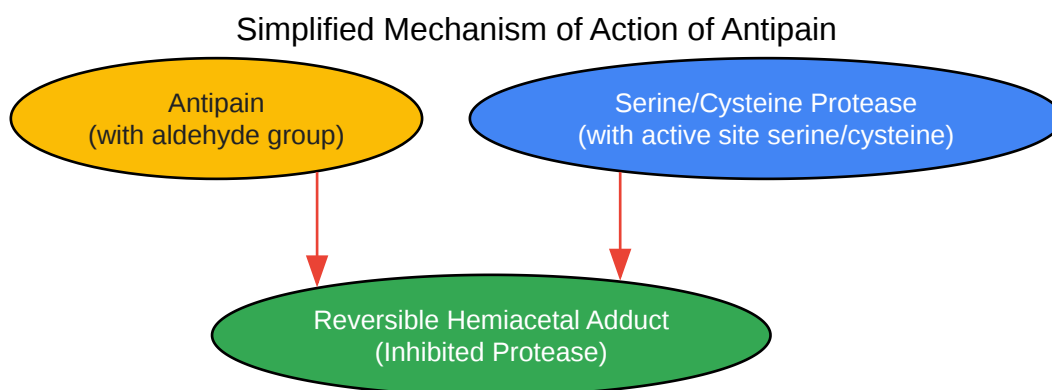
Note on Dilute Solutions: Dilute working solutions of Antipain are less stable and should be kept on ice and used within the same day of preparation.^{[1][5]} This is due to the terminal aldehyde group, which is susceptible to oxidation and racemization.^{[1][5]}

Diagrams



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation and storage of Antipain dihydrochloride stock solution.



[Click to download full resolution via product page](#)

Caption: Simplified diagram of Antipain's inhibitory action on proteases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. ANTIPAIN, DIHYDROCHLORIDE | 37682-72-7 [chemicalbook.com]
- 3. agscientific.com [agscientific.com]
- 4. cephamls.com [cephamls.com]
- 5. Antipain dihydrochloride lyophilized powder | Sigma-Aldrich [sigmaaldrich.com]
- 6. Antipain dihydrochloride | Protease | TargetMol [targetmol.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Antipain, Dihydrochloride | 37682-72-7 | Data Sheet | BioChemPartner [biochempartner.com]
- 9. caymanchem.com [caymanchem.com]
- 10. store.sangon.com [store.sangon.com]
- To cite this document: BenchChem. [Preparation of Antipain Dihydrochloride Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8143648#how-to-prepare-a-stock-solution-of-antipain-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com